

Ac-RYYRIK-NH2 peptide sequence and chemical properties

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Compound of Interest

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An In-Depth Technical Guide to Ac-RYYRIK-NH2: A Modulator of the Nociceptin/Orphanin FQ (NOP) Receptor

Introduction

The hexapeptide Ac-RYYRIK-NH2 is a synthetic peptide that has garnered significant interest within the scientific community for its potent and complex interaction with the Nociceptin/Orphanin FQ (NOP) receptor, also known as the opioid receptor-like 1 (ORL1) receptor. Its unique sequence, Arg-Tyr-Tyr-Arg-Ile-Lys, is flanked by an N-terminal acetylation and a C-terminal amidation, modifications that enhance its stability and bioavailability. This guide provides a comprehensive technical overview of Ac-RYYRIK-NH2, covering its physicochemical properties, synthesis, purification, and its dualistic pharmacological profile. It is intended for researchers, scientists, and drug development professionals engaged in the study of opioid signaling, pain modulation, and related neurological pathways.

Part 1: Physicochemical Properties

The fundamental characteristics of a peptide are dictated by its amino acid sequence and chemical modifications. Ac-RYYRIK-NH2 possesses a distinct profile due to its combination of

basic (Arg, Lys), aromatic (Tyr), and aliphatic (Ile) residues, along with terminal blocking groups. These features govern its structure, solubility, and interaction with its biological target.

Core Data Summary

A summary of the key physicochemical properties of Ac-RYYRIK-NH2 is presented below for quick reference.

Property	Value	Source(s)
Sequence	Ac-Arg-Tyr-Tyr-Arg-Ile-Lys-NH2	[1] [2]
Molecular Formula	C44H70N14O9	[2] [3]
Molecular Weight	939.12 g/mol	[2] [3]
CAS Number	200959-48-4	[2]
PubChem CID	9963005	[2]
Appearance	White to off-white powder	Supplier Datasheets
Storage	Desiccate at -20°C	[3]

Structural Attributes & Solubility

The structure of Ac-RYYRIK-NH2 is central to its function. The N-terminal acetylation removes the positive charge of the N-terminal amine, while the C-terminal amidation neutralizes the negative charge of the C-terminal carboxyl group. These modifications make the peptide more resistant to degradation by exopeptidases and can improve its ability to cross cell membranes. The presence of two arginine residues and one lysine residue imparts a significant net positive charge at physiological pH, which influences its solubility and binding characteristics.

The peptide is generally soluble in water and aqueous buffers. For preparing stock solutions, sterile water or dimethyl sulfoxide (DMSO) are commonly used. For in vivo applications, specific formulation protocols involving co-solvents such as PEG300 and Tween 80 may be necessary to ensure solubility and stability.[\[3\]](#)

Part 2: Synthesis and Purification

The manufacturing of high-purity Ac-RYYRIK-NH₂ is essential for obtaining reliable and reproducible experimental results. The standard methodology relies on Fmoc-based Solid-Phase Peptide Synthesis (SPPS) followed by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) for purification.^{[4][5]}

Experimental Protocol: Fmoc-Based Solid-Phase Synthesis

This protocol outlines the manual synthesis of Ac-RYYRIK-NH₂ on a Rink Amide resin, which yields a C-terminally amidated peptide upon cleavage.

1. Resin Preparation:

- Start with Rink Amide resin (e.g., 0.5 mmol/g substitution).
- Swell the resin in dimethylformamide (DMF) for 30 minutes in a reaction vessel.
- Remove the DMF.

2. Fmoc Deprotection:

- Add 20% piperidine in DMF to the resin.
- Agitate for 5 minutes. Drain.
- Repeat with a fresh 20% piperidine/DMF solution for 15 minutes.
- Drain and wash the resin thoroughly with DMF (5x), Dichloromethane (DCM) (3x), and DMF (3x) to remove all traces of piperidine.
- Perform a Kaiser test to confirm the presence of a free primary amine.

3. Amino Acid Coupling (Iterative Cycle):

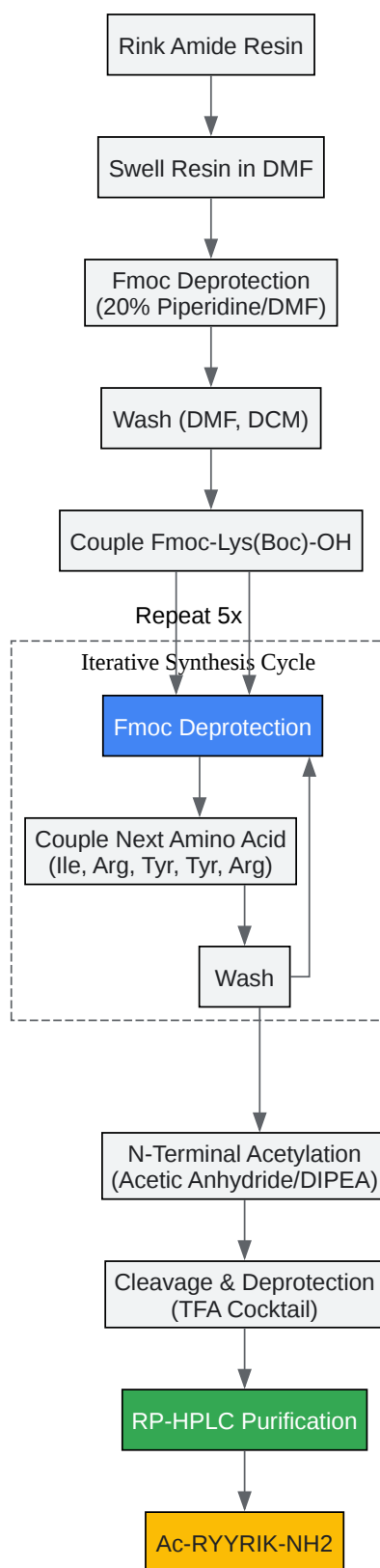
- For the first amino acid (Fmoc-Lys(Boc)-OH), dissolve 4 equivalents (eq) of the amino acid, 3.95 eq of HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate), and 6 eq of DIPEA (N,N-Diisopropylethylamine) in DMF.
- Add the activation mixture to the resin and agitate for 2 hours at room temperature.
- Drain the vessel and wash the resin with DMF (3x) and DCM (3x).
- Perform a Kaiser test to confirm complete coupling (absence of free amines).
- Repeat steps 2 (Fmoc Deprotection) and 3 (Coupling) for each subsequent amino acid in the sequence: Fmoc-Ile-OH, Fmoc-Arg(Pbf)-OH, Fmoc-Tyr(tBu)-OH, Fmoc-Tyr(tBu)-OH, and

Fmoc-Arg(Pbf)-OH. Note the use of side-chain protecting groups (Boc, Pbf, tBu).

4. N-Terminal Acetylation:

- After the final Fmoc deprotection (on the N-terminal Arginine), wash the resin.
- Add a solution of acetic anhydride (10 eq) and DIPEA (10 eq) in DMF.
- Agitate for 30 minutes.
- Drain and wash the resin with DMF (5x) and DCM (5x).
- Dry the resin under a vacuum.

SPPS Workflow Diagram



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Caption: Workflow for Solid-Phase Peptide Synthesis of Ac-RYYRIK-NH2.

Experimental Protocol: Cleavage and Purification

1. Cleavage from Resin:

- Prepare a cleavage cocktail: 95% Trifluoroacetic acid (TFA), 2.5% Triisopropylsilane (TIS), and 2.5% water.
- Add the cleavage cocktail to the dried resin in the reaction vessel.
- Agitate for 2-3 hours at room temperature. This step simultaneously cleaves the peptide from the resin and removes the side-chain protecting groups.
- Filter the resin and collect the TFA solution containing the crude peptide.

2. Peptide Precipitation and Isolation:

- Precipitate the crude peptide by adding the TFA solution to a large volume of cold diethyl ether.
- Centrifuge the mixture to pellet the peptide.
- Decant the ether, wash the pellet with fresh cold ether, and centrifuge again.
- Dry the crude peptide pellet under a vacuum.

3. RP-HPLC Purification:

- Dissolve the crude peptide in a minimal amount of Buffer A (e.g., 0.1% TFA in water).
- Purify the peptide using a preparative C18 RP-HPLC column.
- Elute the peptide using a linear gradient of Buffer B (e.g., 0.1% TFA in acetonitrile) over Buffer A.
- Monitor the elution at 220 nm or 280 nm (due to Tyrosine residues).
- Collect fractions corresponding to the main peak.
- Confirm the identity and purity of the fractions using analytical HPLC and Mass Spectrometry (MS).
- Pool the pure fractions and lyophilize to obtain the final product as a fluffy white powder.

Part 3: Biological Activity and Mechanism of Action

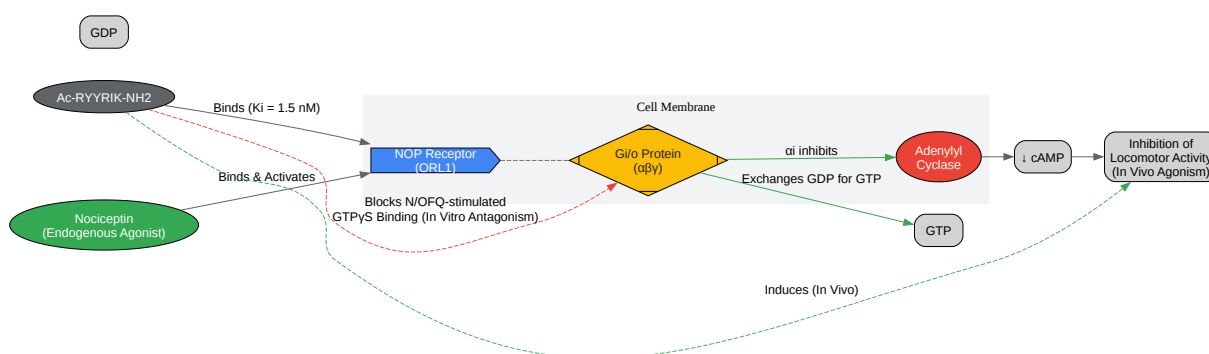
Ac-RYYRIK-NH₂ is a high-affinity ligand for the NOP receptor, with a reported binding affinity (K_i) of approximately 1.5 nM.^{[1][3]} Its pharmacology is particularly intriguing as it displays context-dependent antagonist and agonist properties.

- **In Vitro Antagonism:** In isolated systems, such as rat brain membranes or cardiomyocytes, Ac-RYYRIK-NH₂ acts as an antagonist.^[1] It competitively blocks the G-protein activation

stimulated by the endogenous NOP ligand, nociceptin/orphanin FQ (N/OFQ). This is typically measured in a [35 S]GTPyS binding assay, where the peptide prevents the N/OFQ-induced exchange of GDP for GTPyS on the G α subunit of the G-protein, thereby inhibiting downstream signaling.[1]

- **In Vivo Agonism:** Despite its antagonistic behavior in vitro, when administered to live animals, Ac-RYYRIK-NH2 exhibits potent agonist-like effects.[3] A primary example is its ability to inhibit spontaneous locomotor activity in mice, an effect characteristic of NOP receptor agonists.[6] This paradoxical behavior suggests that Ac-RYYRIK-NH2 may be a partial agonist, capable of activating the receptor to a degree sufficient to elicit a physiological response in vivo, while still being able to block the more efficacious endogenous ligand in vitro.

NOP Receptor Signaling Pathway



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Sources

- 1. [bocsci.com](https://www.bocsci.com) [[bocsci.com](https://www.bocsci.com)]
- 2. Ac-RYYRIK-NH2 | C44H70N14O9 | CID 9963005 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ac-RYYRIK-NH2 | TargetMol [[targetmol.com](https://www.targetmol.com)]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. [carlroth.com](https://www.carlroth.com) [[carlroth.com](https://www.carlroth.com)]
- 6. [amsbio.com](https://www.amsbio.com) [[amsbio.com](https://www.amsbio.com)]
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